

Health and safety information for 2-Acetamidoacrylic acid

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Compound of Interest

Compound Name: 2-Acetamidoacrylic acid

Cat. No.: B135135

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An In-depth Technical Guide on the Health and Safety of **2-Acetamidoacrylic Acid**

Introduction

2-Acetamidoacrylic acid, also known as N-Acetyldehydroalanine, is a derivative of the amino acid alanine. It serves as a valuable building block in organic synthesis and has been investigated for its antioxidant properties.^[1] This technical guide provides a comprehensive overview of the available health and safety information for **2-Acetamidoacrylic acid**, tailored for researchers, scientists, and drug development professionals. The information is compiled from safety data sheets, chemical databases, and available scientific literature. It is important to note that while general safety classifications are available, detailed quantitative toxicological studies and specific experimental protocols for this compound are limited in publicly accessible resources.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-Acetamidoacrylic acid** is presented in Table 1. This data is essential for the safe handling, storage, and use of the compound in a laboratory setting.

Table 1: Chemical and Physical Properties of **2-Acetamidoacrylic Acid**

Property	Value	Reference(s)
CAS Number	5429-56-1	[2] [3] [4]
Molecular Formula	C ₅ H ₇ NO ₃	[2] [3]
Molecular Weight	129.11 g/mol	[2] [3] [4]
IUPAC Name	2-acetamido-2-propenoic acid	[2]
Synonyms	N-Acetyldehydroalanine, 2-(Acetylamino)-2-propenoic acid	[3] [4] [5]
Appearance	Off-white to pale yellow solid/powder	[4] [6]
Melting Point	185-186 °C (decomposes)	[4]
Solubility	Soluble in DMSO. Slightly soluble in water and methanol.	[7]
InChI Key	UFDFFEMHDKXMBG-UHFFFAOYSA-N	[2] [4]

Hazard Identification and Classification

2-Acetamidoacrylic acid is classified under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The primary hazards are related to its irritant properties.[\[2\]](#)

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Reference(s)
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[2] [4]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	[2] [4]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	[2] [4]

Signal Word: Warning[\[2\]](#)[\[4\]](#)

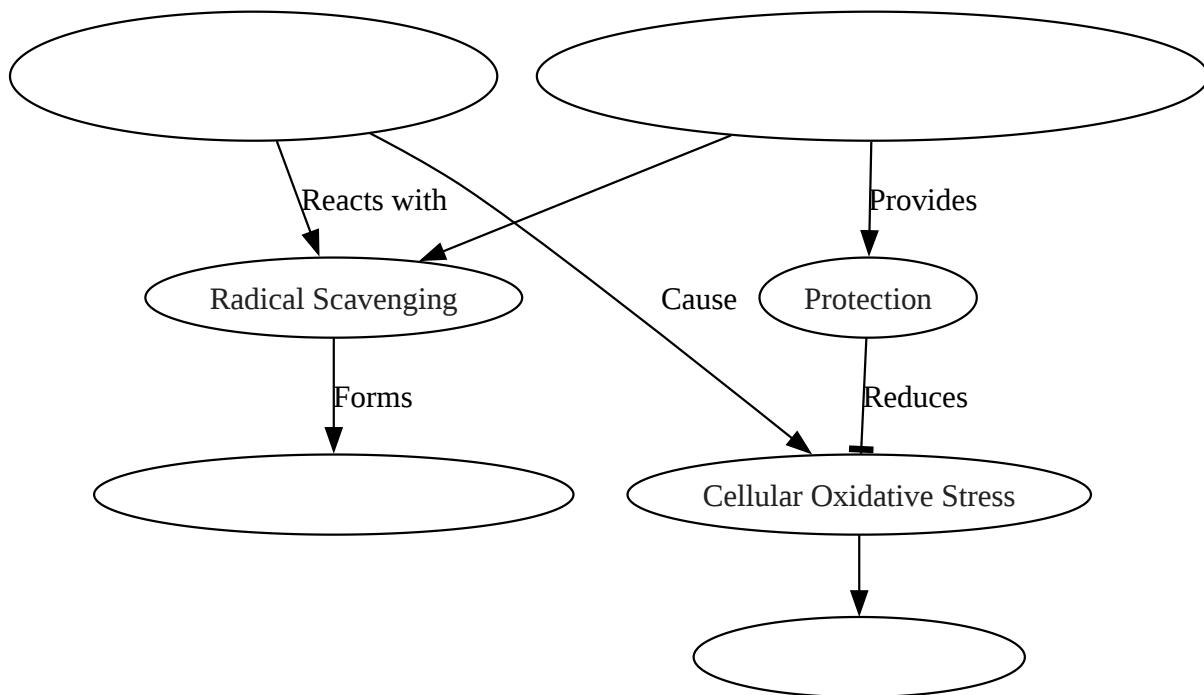
Hazard Pictogram:

-  alt text

Toxicological Information

Detailed quantitative toxicological data such as LD50 (median lethal dose) or LC50 (median lethal concentration) for **2-Acetamidoacrylic acid** are not readily available in the reviewed literature. The primary toxicological concerns are its irritant effects on the skin, eyes, and respiratory system.

Some studies on N-acyl dehydroalanine derivatives, of which **2-Acetamidoacrylic acid** is a member, have indicated antioxidant properties.[\[1\]](#) These compounds have been shown to scavenge oxygen and hydroxyl radicals, which may be attributed to the reactive carbon-carbon double bond.[\[1\]](#) This suggests a potential to mitigate oxidative stress, though the specific signaling pathways involved have not been elucidated for this compound.



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Caption: Workflow for in vitro skin irritation testing (OECD TG 439).

Acute Eye Irritation/Corrosion (OECD TG 405)

This in vivo test is typically a last resort after considering in vitro alternatives.

Methodology:

- Test System: Healthy, young adult albino rabbits.
- Procedure: a. A single dose of the test substance is applied into the conjunctival sac of one eye of the animal. The other eye serves as a control. b. The eyes are observed and scored for irritation at specified intervals (e.g., 1, 24, 48, and 72 hours) after application.
- Endpoint Measurement: Ocular lesions (corneal opacity, iritis, conjunctival redness, and chemosis) are scored using a standardized system. The reversibility of the lesions is also assessed.

- Data Interpretation: The severity and reversibility of the ocular reactions determine the classification of the substance.

Handling and Safety Precautions

Based on the hazard classification, the following handling and safety precautions are recommended.

Table 3: Recommended Safety Precautions

Precaution Category	Recommendations	Reference(s)
Engineering Controls	Use in a well-ventilated area, such as a chemical fume hood. Ensure eyewash stations and safety showers are readily accessible.	[8]
Personal Protective Equipment (PPE)	- Eye/Face Protection: Wear chemical safety goggles or a face shield. - Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat. - Respiratory Protection: If dusts are generated, use a NIOSH-approved respirator with a particulate filter.	[4][8]
Handling	Avoid contact with skin, eyes, and clothing. Avoid breathing dust. Wash hands thoroughly after handling.	[8]
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place.	[8]

First Aid Measures

In case of exposure, the following first aid measures should be taken immediately.

Table 4: First Aid Measures

Exposure Route	First Aid Procedure	Reference(s)
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.	[8]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.	[8]
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.	[8]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Seek medical attention.	[8]

Accidental Release and Fire-Fighting Measures

Accidental Release:

- Ensure adequate ventilation.
- Wear appropriate personal protective equipment.
- Avoid dust formation.
- Sweep up the spilled material and place it in a suitable container for disposal.
- Avoid dispersal of dust in the air. [8] **Fire-Fighting:**
- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards:** Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides and carbon oxides.
- **Protective Equipment:** Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Stability and Reactivity

- **Reactivity:** No information available.
- **Chemical Stability:** Stable under recommended storage conditions.
- **Possibility of Hazardous Reactions:** No information available.
- **Conditions to Avoid:** Incompatible materials.
- **Incompatible Materials:** Strong oxidizing agents.
- **Hazardous Decomposition Products:** Carbon monoxide, carbon dioxide, nitrogen oxides.

Ecological Information

There is limited specific ecotoxicological data for **2-Acetamidoacrylic acid**. Safety data sheets generally state that no significant environmental hazards are known or expected.

Conclusion

2-Acetamidoacrylic acid is a chemical that should be handled with care due to its classification as a skin, eye, and respiratory irritant. While it has potential applications, including as an antioxidant, a comprehensive toxicological profile is not yet available in the public domain. Researchers and drug development professionals should adhere to the recommended safety precautions and handling procedures outlined in this guide and the manufacturer's safety data sheet. Further research is needed to fully characterize its toxicological properties, including quantitative dose-response relationships and its effects on biological signaling pathways.

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